

# Tryptamine Hydrochloride: A Comprehensive Technical Guide

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## Compound of Interest

Compound Name: Tryptamine hydrochloride

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## Abstract

**Tryptamine hydrochloride** (CAS No: 343-94-2) is the salt form of tryptamine, a monoamine alkaloid endogenously present in the mammalian brain and found in a wide variety of plants and fungi.[1] Functioning as a neuromodulator and neurotransmitter, tryptamine and its derivatives are pivotal in neurobiology, pharmacology, and medicinal chemistry.[1][2] This technical guide provides an in-depth overview of **tryptamine hydrochloride**, including its chemical properties, biosynthesis, and mechanism of action. It further details experimental protocols for its analysis and presents key quantitative data on its receptor binding affinities, serving as a critical resource for professionals in life sciences and drug development.

## Core Chemical and Physical Properties

**Tryptamine hydrochloride** is a white to off-white crystalline powder.[3] Its fundamental properties are summarized in the table below, providing a foundational reference for experimental design and execution.

Property	Value	References
CAS Number	343-94-2	[2][4][5]
Molecular Formula	C <sub>10</sub> H <sub>13</sub> ClN <sub>2</sub>	[2][5][6]
Molecular Weight	196.68 g/mol	[2][5]
Appearance	White to off-white solid/powder	[2][7]
Melting Point	253-255 °C	[4]
Solubility	Soluble in water (50 mg/mL)	[3]
IUPAC Name	2-(1H-indol-3-yl)ethan-1-amine;hydrochloride	[8]

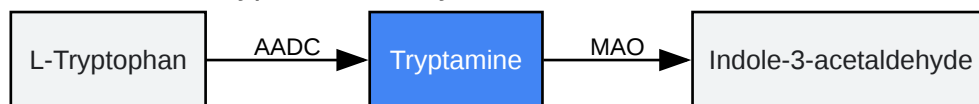
## Biological Significance and Mechanism of Action

Tryptamine's biological significance stems from its role as a trace amine neurotransmitter and its structural relationship to key neurochemicals like serotonin (5-hydroxytryptamine) and melatonin.[1][3] It is biosynthesized from the essential amino acid L-tryptophan through decarboxylation.

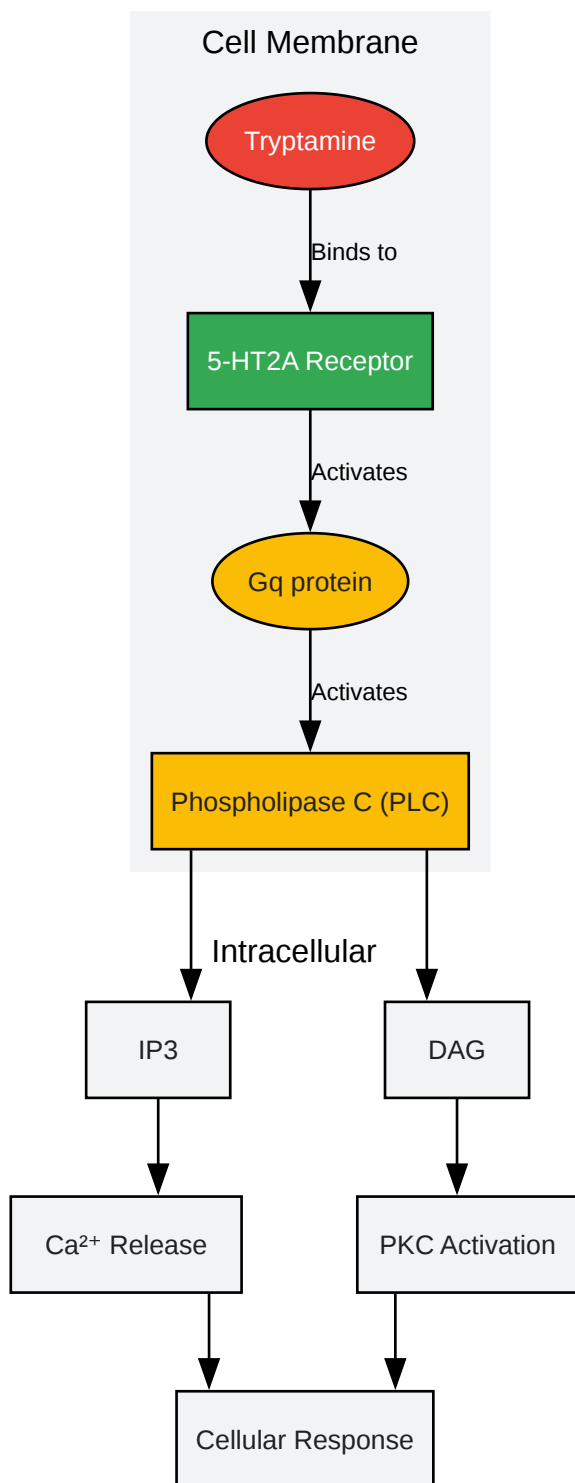
## Biosynthesis and Metabolism

The primary biosynthetic pathway for tryptamine involves the enzymatic decarboxylation of L-tryptophan by aromatic L-amino acid decarboxylase (AADC).[9] Tryptamine is then metabolized, primarily through oxidative deamination by monoamine oxidase (MAO), to form indole-3-acetaldehyde.[4][9]

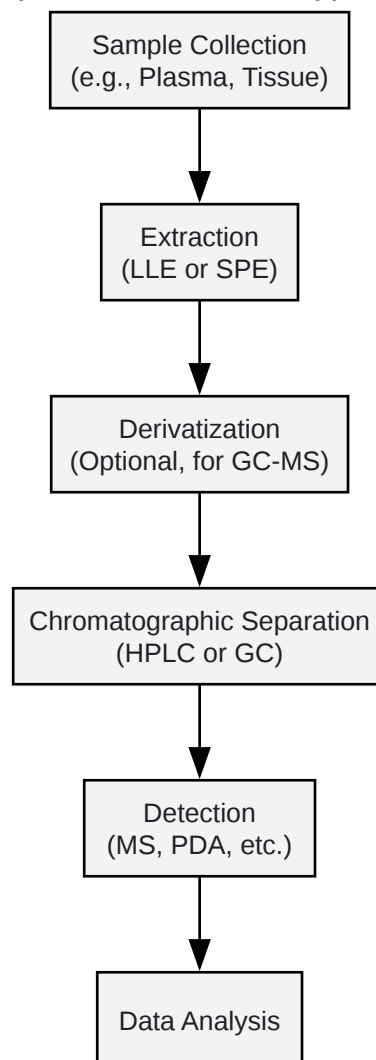
### Tryptamine Biosynthesis and Metabolism



### 5-HT2A Receptor Signaling Pathway



### Analytical Workflow for Tryptamine



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